

# 1-Cbz-4-Piperidone: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 1-Cbz-4-Piperidone

Cat. No.: B026502

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **1-Cbz-4-Piperidone** (CAS No. 19099-93-5). The information is intended to equip laboratory personnel with the necessary knowledge to handle this compound responsibly, minimizing risks and ensuring a safe research environment.

## Hazard Identification and Classification

**1-Cbz-4-Piperidone** is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is crucial to understand these hazards before handling the compound.<sup>[1][2]</sup>

GHS Classification Summary

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity, Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation[1]
Hazardous to the Aquatic Environment, Long-term Hazard	Category 3	H412: Harmful to aquatic life with long lasting effects[1]

Signal Word: Warning[1]

Pictograms:

- GHS07 (Exclamation Mark)

## Physical and Chemical Properties

Understanding the physical and chemical properties of **1-Cbz-4-Piperidone** is essential for safe handling and storage.

Property	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>15</sub> NO <sub>3</sub>	[3]
Molecular Weight	233.26 g/mol	[1][3]
Appearance	White to pale yellow solid or colorless oil	[3][4]
Melting Point	38-41 °C	[3]
Boiling Point	114-140 °C at 0.25 mmHg	[3][4]
Density	1.172 g/mL at 25 °C	[3][4]
Flash Point	>110 °C (>230 °F)	[2]
Solubility	Soluble in chloroform, dichloromethane, ethyl acetate, and methanol.	[3]

## Handling and Storage Precautions

Adherence to strict safety protocols is mandatory when working with **1-Cbz-4-Piperidone**.[\[3\]](#)

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If working outside a fume hood or with fine powders, use a NIOSH-approved respirator.

General Handling:

- Avoid contact with skin and eyes.
- Do not breathe dust or vapors.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

#### Storage:

- Store in a cool, dry, and well-ventilated place.<sup>[3]</sup>
- Keep the container tightly closed.
- Protect from light.<sup>[3]</sup>
- Store away from incompatible materials such as strong oxidizing agents.

## Emergency Procedures

#### First Aid Measures:

- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.

#### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), water spray, or alcohol-resistant foam.

- **Hazardous Combustion Products:** May produce oxides of carbon and nitrogen upon combustion.
- **Protective Equipment:** Wear self-contained breathing apparatus (SCBA) and full protective gear.

#### Accidental Release Measures:

- **Personal Precautions:** Evacuate personnel to a safe area. Wear appropriate PPE.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:** Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.

## Experimental Protocols for Hazard Assessment

While specific toxicity data such as LD50 values for **1-Cbz-4-Piperidone** are not readily available in the public domain, the following are summaries of the standard OECD guidelines used to assess the skin and eye irritation potential of chemicals.

### OECD Guideline 404: Acute Dermal Irritation/Corrosion

This guideline details the procedure for assessing the potential of a substance to cause skin irritation or corrosion.<sup>[5][6]</sup>

#### Methodology Summary:

- **Test Animal:** The albino rabbit is the preferred species.
- **Application:** A single dose of the test substance (0.5 g for solids or 0.5 mL for liquids) is applied to a small area of shaved skin (approximately 6 cm<sup>2</sup>).<sup>[5]</sup> An untreated area of skin serves as a control.<sup>[5]</sup>
- **Exposure:** The substance is held in contact with the skin for a specified period, typically 4 hours.<sup>[5]</sup>

- Observation: The skin is examined for erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours) after removal of the test substance.<sup>[7]</sup>
- Scoring: The severity of the skin reactions is scored, and the substance is classified based on the reversibility and severity of the observed effects.

## OECD Guideline 405: Acute Eye Irritation/Corrosion

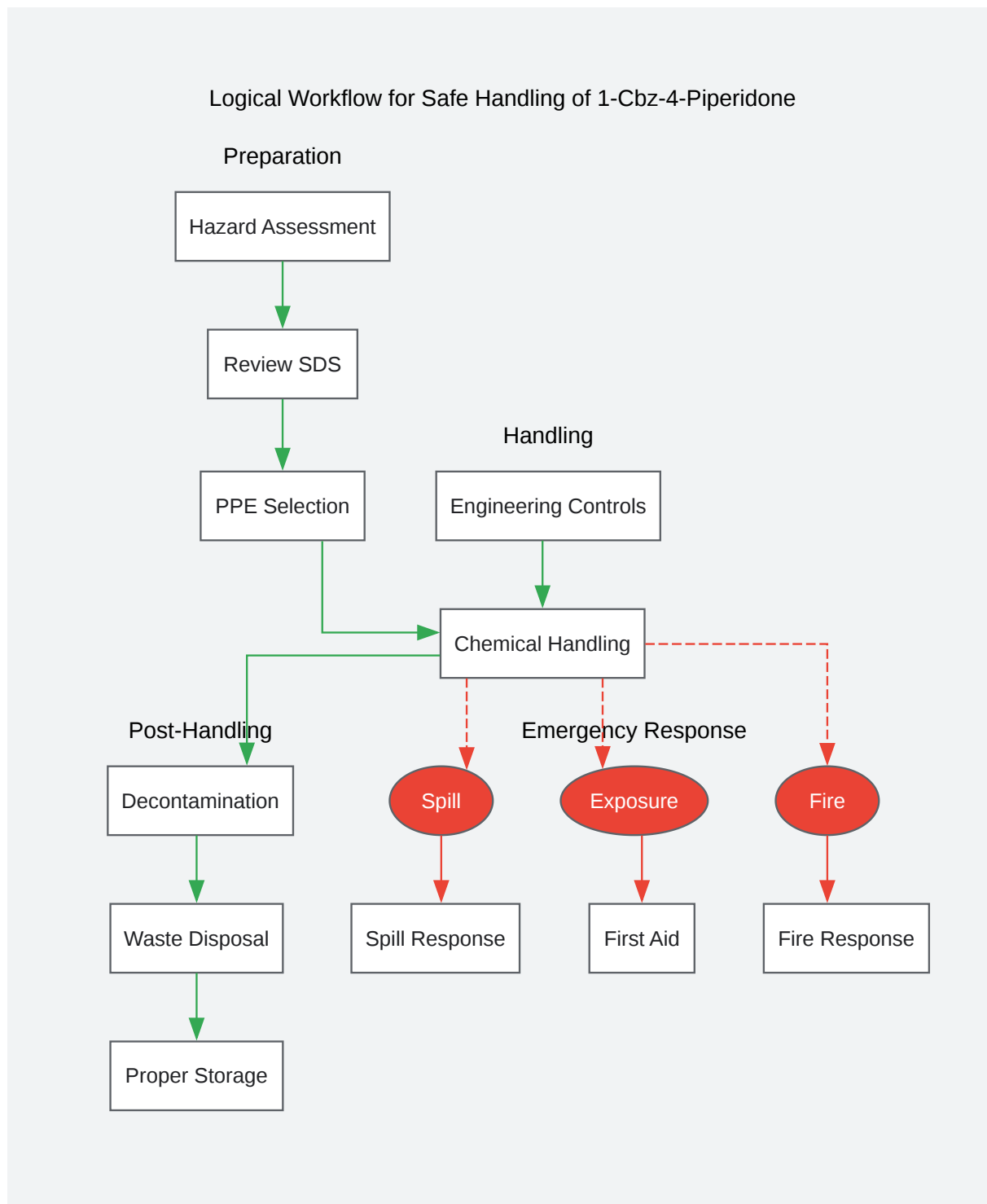
This guideline outlines the procedure for determining the potential of a substance to cause eye irritation or damage.<sup>[7]</sup>

### Methodology Summary:

- Test Animal: The albino rabbit is the recommended species.
- Application: A single dose of the test substance is applied into the conjunctival sac of one eye. The other eye remains untreated and serves as a control.<sup>[7]</sup>
- Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.<sup>[7]</sup>
- Scoring: Lesions are scored to quantify the degree of irritation. The reversibility of the ocular effects is also assessed to determine the final classification.

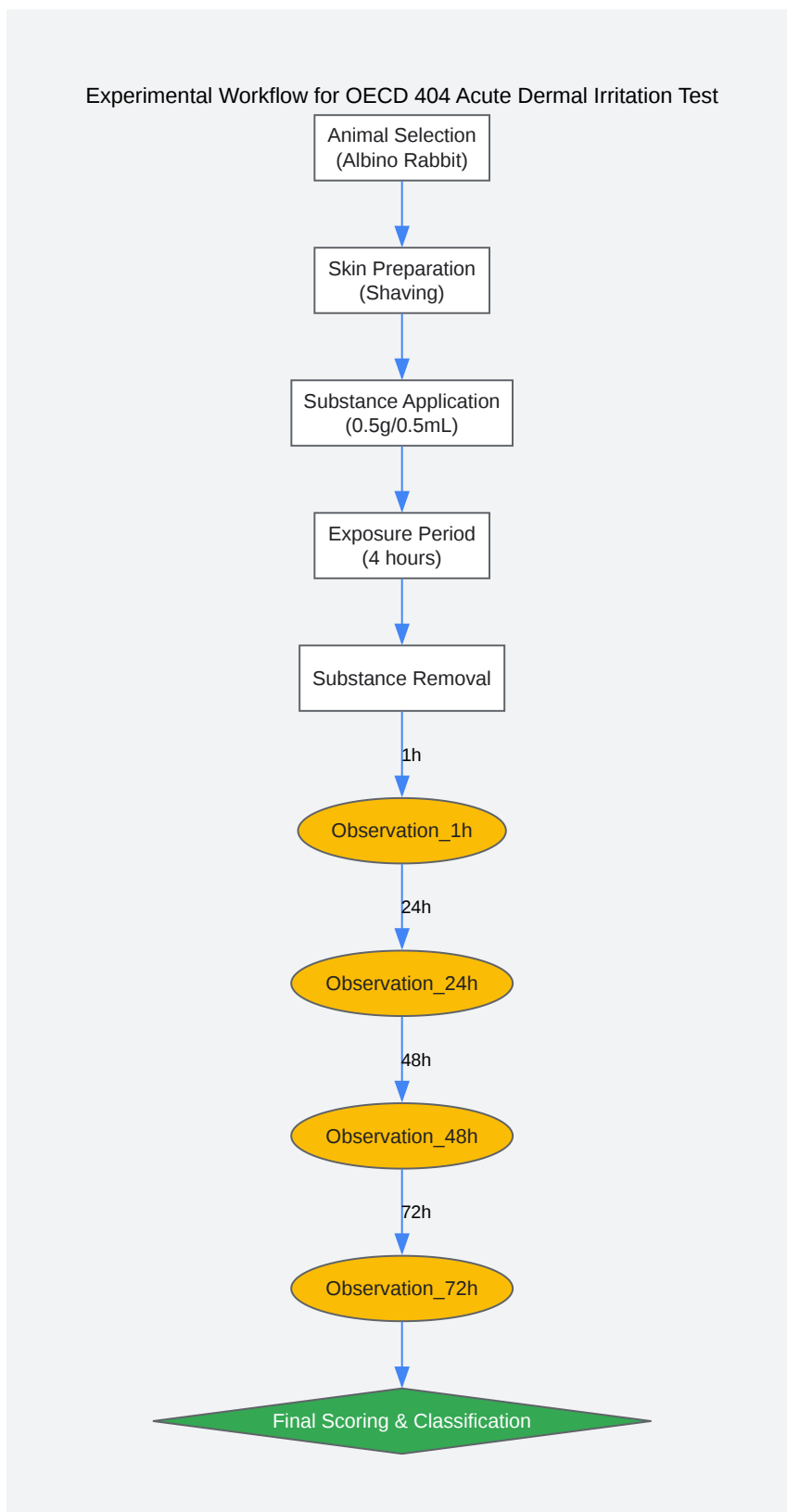
## Visualized Workflows

The following diagrams illustrate key logical and experimental workflows related to the safe handling of **1-Cbz-4-Piperidone**.



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Caption: Logical workflow for the safe handling of **1-Cbz-4-Piperidone**.



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Caption: Experimental workflow for OECD 404 Acute Dermal Irritation Test.



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